

c-Fms Signaling in Tumor-Associated Macrophages: A Technical Guide

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Compound of Interest		
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Introduction

The colony-stimulating factor 1 receptor (c-Fms), also known as CSF-1R or CD115, is a receptor tyrosine kinase that plays a pivotal role in the regulation of the mononuclear phagocyte system. Encoded by the c-fms proto-oncogene, this receptor and its ligands, colony-stimulating factor 1 (CSF-1 or M-CSF) and interleukin-34 (IL-34), are crucial for the survival, proliferation, differentiation, and function of macrophages and their progenitors.[1][2][3] In the context of oncology, the c-Fms signaling axis is of particular interest due to its role in modulating the tumor microenvironment (TME). High expression of M-CSF within the TME is often associated with poor patient prognoses.[4] Specifically, it is instrumental in the recruitment and polarization of tumor-associated macrophages (TAMs), a major immune cell population within the TME that significantly influences tumor growth, invasion, metastasis, and immunosuppression.[4][5] This guide provides an in-depth examination of the c-Fms signaling pathway in TAMs, its functional consequences, and methodologies for its investigation.

The c-Fms Signaling Cascade

Upon binding of its ligands, CSF-1 or IL-34, the c-Fms receptor dimerizes, leading to the activation of its intrinsic tyrosine kinase activity and autophosphorylation of several tyrosine residues within its intracellular domain.[1][6] This phosphorylation creates docking sites for various signaling proteins, initiating a cascade of downstream pathways that are critical for macrophage function.[1][7] The principal signaling cascades activated by c-Fms include the phosphoinositide 3-kinase (PI3K)/AKT, mitogen-activated protein kinase (MAPK/ERK), and

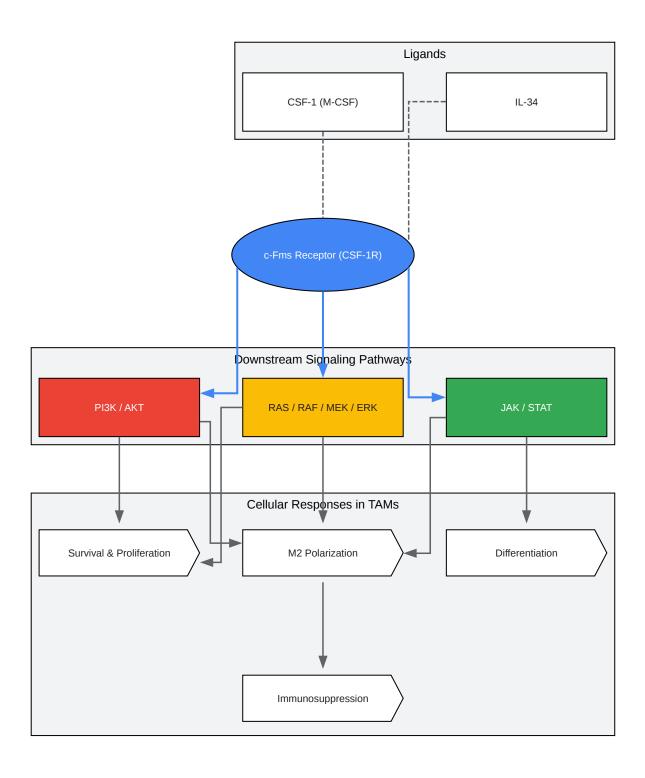


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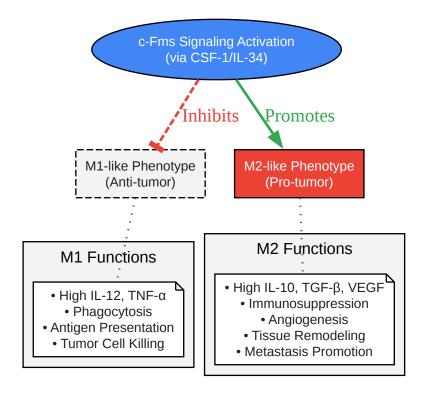
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Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathways.[8][9] These pathways collectively regulate a wide array of cellular processes, including proliferation, survival, and differentiation.[7][8]

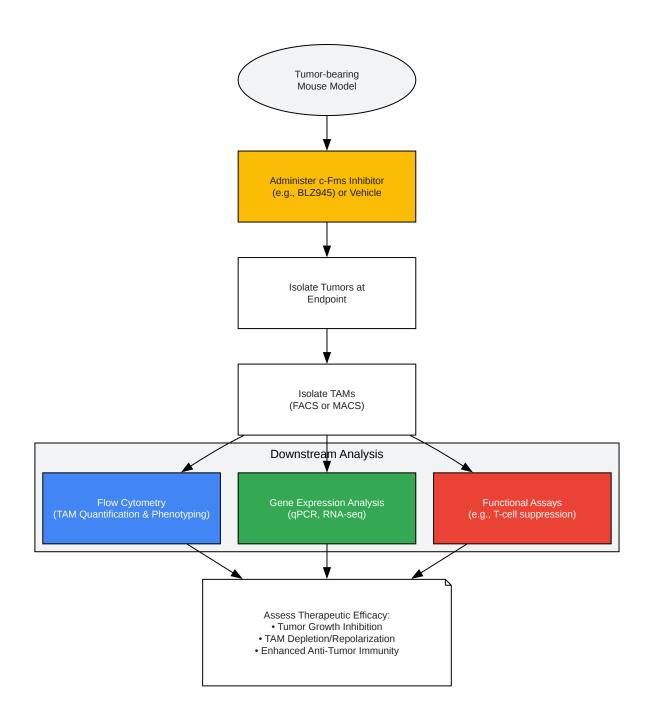












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- To cite this document: BenchChem. [c-Fms Signaling in Tumor-Associated Macrophages: A
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